

Clarification of "VB1080" for Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VB1080
Cat. No.: B15610365

[Get Quote](#)

Initial searches for "**VB1080**" in chemical and safety databases did not yield results for a chemical or biological substance. Instead, search results consistently identify **VB1080** as a model number for a Vitacam IP security camera.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Therefore, this guide provides the proper disposal procedures for this electronic device, in line with regulations for electronic waste (e-waste). The content is structured to address the safe and environmentally responsible disposal of such equipment.

Proper Disposal Procedures for VB1080 (Electronic Device)

The disposal of electronic equipment like the **VB1080** camera is regulated to prevent hazardous materials from entering the environment. Electronics can contain heavy metals and other substances that require special handling.

E-Waste Disposal Protocol

1. Assessment of the Device:

- **Functionality:** Determine if the camera is still in working condition. If so, consider options for reuse.
- **Data Security:** Ensure all personal data is erased from the device. This may involve a factory reset or formatting the storage (e.g., SD card).

2. Disposal Options:

- Do NOT dispose of in regular trash. This is often illegal and environmentally harmful.
- **Recycling Programs:**
 - **Manufacturer Take-Back Programs:** Check with the manufacturer, Vitacam, or the distributor for any recycling or take-back programs they may offer.
 - **Retailer Programs:** Many electronics retailers offer in-store recycling bins for small electronics.
 - **Municipal E-Waste Collection:** Contact your local waste management authority for information on e-waste collection days or designated drop-off locations.
- **Donation:** If the camera is still functional, consider donating it to a school, non-profit organization, or a second-hand store.

3. Packaging for Disposal:

- If the original packaging is not available, place the camera in a small box or wrap it to prevent damage during transport to the collection facility.
- Include any power adapters and cables associated with the device.

Quantitative Data on E-Waste Components

While specific material quantities for the **VB1080** camera are not available, the following table provides a general overview of common materials found in electronic devices of this type.

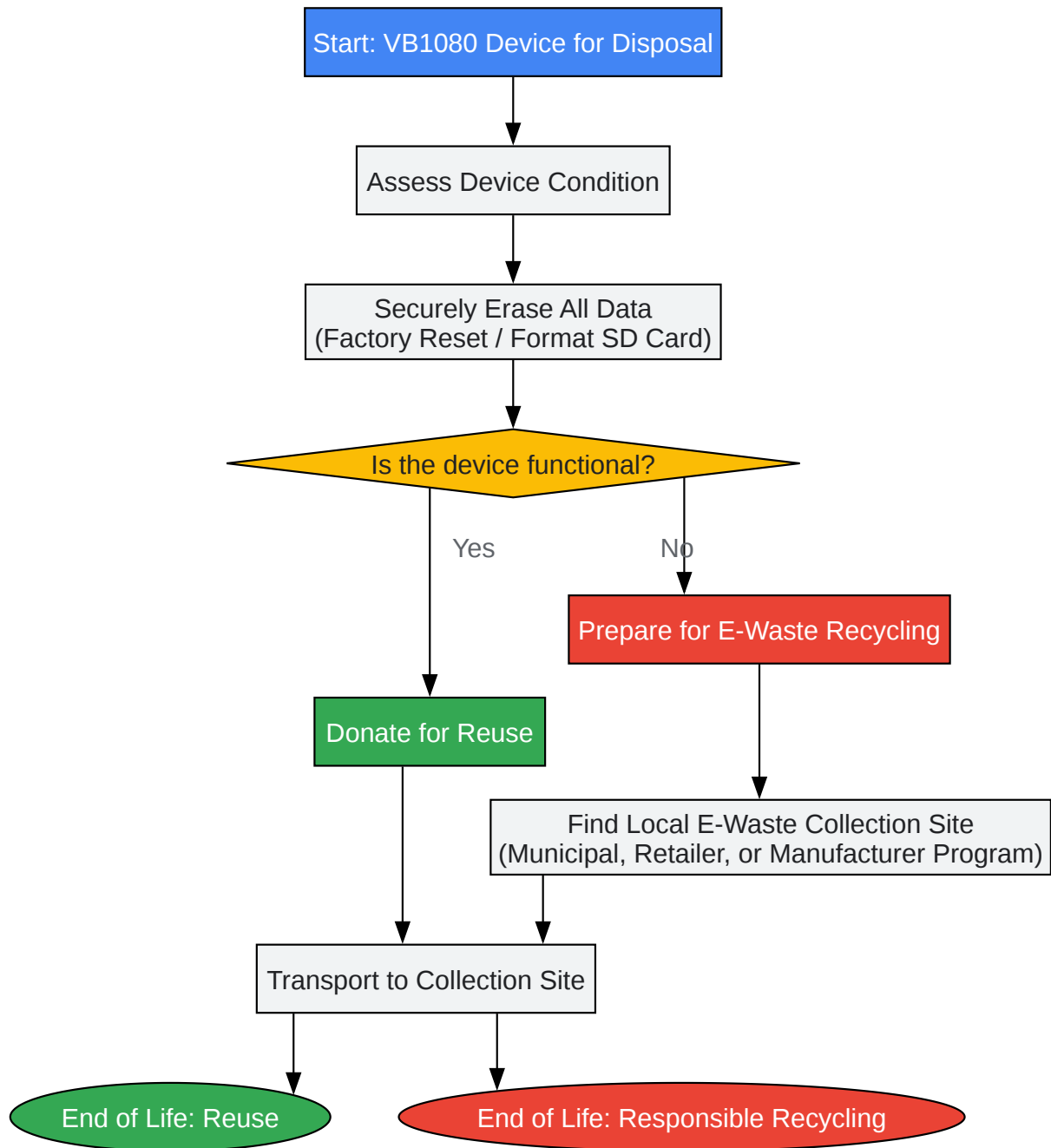
Material Category	Examples of Components	Potential Environmental Hazard
Plastics	Casing, lens housing	Can be recycled; some plastics may contain flame retardants.
Metals	Circuit boards, connectors, screws	Lead, mercury, cadmium can be present in small amounts.
Glass	Lens	Generally inert, but may have coatings.
Electronic Components	Capacitors, resistors, integrated circuits	May contain various heavy metals and other hazardous materials.

Experimental Protocols

The concept of "experimental protocols" is not applicable to the disposal of an electronic device in the same way it would be for a chemical substance. The "protocol" is the step-by-step disposal and recycling process outlined above.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of the **VB1080** electronic device.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for the **VB1080** electronic device.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. VITACAM VB1080 – CAMERA IP NGOÀI TRỜI 2.0MPX 1080P FULL HD - \[shopcongnghe24h.vn\]](#)
- [2. Vitacam VB1080 – Camera IP Ngoài Trời 2.0Mpx 1080P FULL HD – Hỗ Trợ Thẻ Nhớ Ngoài Dễ Dàng. \[vitacam.vn\]](#)
- [3. hoaphatitc.com.vn \[hoaphatitc.com.vn\]](#)
- [4. youtube.com \[youtube.com\]](#)
- [5. VITACAM VB1080 PRO | CAMERA WIFI Full HD 1080P - ĐÈN QUAN SÁT MÀU NGÀY ĐÊM \[vinagoco.vn\]](#)
- To cite this document: BenchChem. [Clarification of "VB1080" for Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610365/docs#clarification-of-vb1080-for-disposal-procedures\]](https://www.benchchem.com/product/b15610365/docs#clarification-of-vb1080-for-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)